

Endosulfan Sulfate: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Endosulfan Sulfate

Cat. No.: B086158

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Introduction

Endosulfan sulfate is a major and more persistent metabolite of endosulfan, a legacy organochlorine insecticide.[1] Due to its environmental persistence and toxicological profile, endosulfan and its sulfate metabolite are of significant interest to researchers in environmental science, toxicology, and pharmacology. This technical guide provides an in-depth overview of **endosulfan sulfate**, including its chemical identity, analytical methodologies, and toxicological pathways.

Chemical Identity

CAS Number: 1031-07-8

Synonyms:

- Endosulfan III[1][2]
- Endosulfan, cyclic sulfate
- Thiodan sulfate[3]
- Benzoepin sulfate[3]

- 6,7,8,9,10,10-Hexachloro-1,5,5a,6,9,9a-hexahydro-6,9-methano-2,4,3-benzodioxathiepin, 3,3-dioxide[1][2][3]
- 5-Norbornene-2,3-dimethanol, 1,4,5,6,7,7-hexachloro-, cyclic sulfate[3]

Physicochemical Properties of Endosulfan Sulfate

Property	Value	Reference
Molecular Formula	C ₉ H ₆ Cl ₆ O ₄ S	[1][2]
Molecular Weight	422.9 g/mol	[1][3]
Melting Point	181-182 °C (358-360 °F)	
Water Solubility	<1 mg/L at 22 °C	[3]
log Kow	3.66	[3]
Vapor Pressure	1.0 x 10 ⁻¹¹ mm Hg at 25 °C	[3]

Experimental Protocols

Analysis of Endosulfan Sulfate in Soil by Gas Chromatography-Electron Capture Detector (GC-ECD)

This method describes the extraction and analysis of **endosulfan sulfate** from soil samples.

1. Extraction:

- A 50 g soil sample is serially extracted by tumbling with acetone.
- The acetone extract is combined with salted water and then partitioned into methylene chloride using an automated separatory funnel shaker.[4]

2. Cleanup (as required):

- The extract can be cleaned up using gel permeation chromatography (GPC), or by passing through a Florisil or silica gel adsorption chromatography column to remove interfering co-extractives.[4]

3. Analysis:

- The final extract is concentrated, and the solvent is exchanged to hexane.
- The sample is then analyzed by a capillary column gas chromatograph equipped with an electron capture detector (GC-ECD).[4]

Analysis of Endosulfan Sulfate in Water by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the extraction and analysis of **endosulfan sulfate** from water samples.

1. Solid Phase Extraction (SPE):

- A 1-liter water sample is passed through a C18 SPE cartridge that has been pre-conditioned with methanol and water.
- The target analytes are eluted from the cartridge with dichloromethane.[5]

2. Concentration and Reconstitution:

- The eluate is evaporated to dryness under a gentle stream of nitrogen.
- The residue is then reconstituted in a known volume of dichloromethane.[5]

3. Analysis:

- The prepared sample is injected into a GC-MS system for separation and quantification.[5]
The mass spectrometer is typically operated in the electron ionization (EI) mode.

Toxicological Data

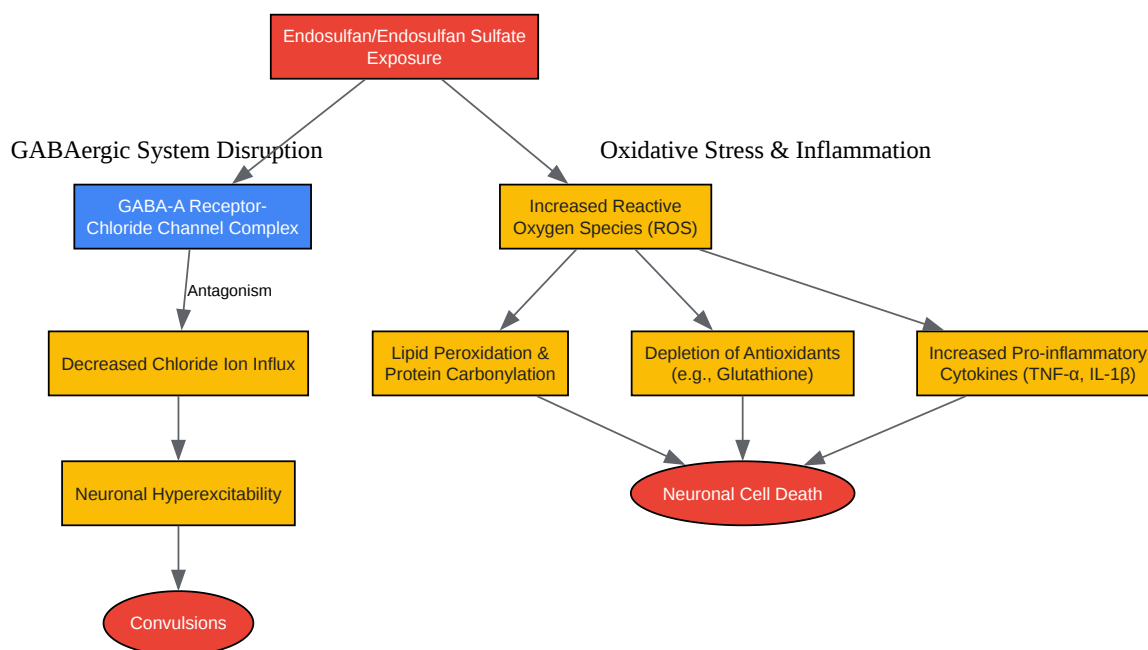
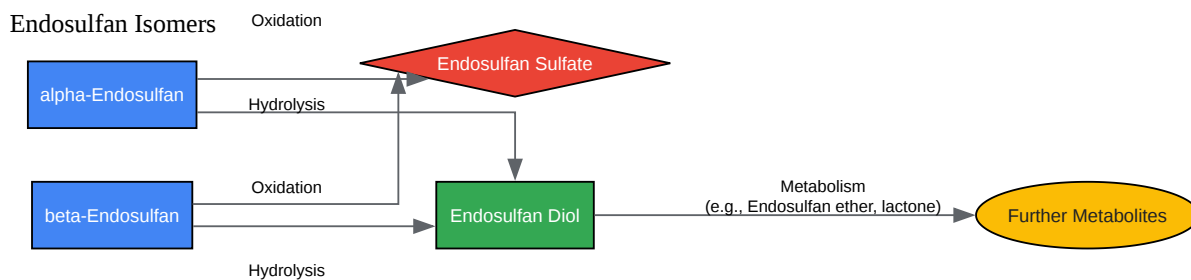
Acute Toxicity of Endosulfan and Endosulfan Sulfate

Organism	Compound	Exposure Route	Value	Units	Reference
Rat	Endosulfan	Oral LD50	18 - 160	mg/kg	[6] [7]
Rat	Endosulfan	Dermal LD50	78 - 359	mg/kg	[6] [7]
Mouse	Endosulfan	Oral LD50	7.36	mg/kg	[6]
Dog	Endosulfan	Oral LD50	77	mg/kg	[6]
Mallard Duck	Endosulfan	Oral LD50	31 - 243	mg/kg	[6]
Rainbow Trout	Endosulfan	96-hr LC50	1.5	µg/L	[6]
Bluegill Sunfish	Endosulfan	96-hr LC50	1.2	µg/L	[6]
Gambusia affinis	Endosulfan Sulfate	96-hr LC50	2.1 - 3.5	µg/L	[8]
Heterandria formosa	Endosulfan Sulfate	96-hr LC50	2.1 - 3.5	µg/L	[8]
Poecilia latipinna	Endosulfan Sulfate	96-hr LC50	2.1 - 3.5	µg/L	[8]
Pimephales promelas	Endosulfan Sulfate	96-hr LC50	2.1 - 3.5	µg/L	[8]
Clarias gariepinus	Endosulfan	96-hr LC50	0.004	mg/L	[9]

Signaling and Metabolic Pathways

Biotransformation of Endosulfan

Endosulfan is metabolized in the environment and in biological systems through oxidation and hydrolysis. The primary oxidative metabolite is **endosulfan sulfate**, which is of high toxicological concern. Hydrolytic pathways lead to the formation of endosulfan diol, which is less toxic and can be further metabolized to other compounds.



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